

A Comprehensive Technical Guide to Sophorose Monohydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sophorose monohydrate

Cat. No.: B1406575

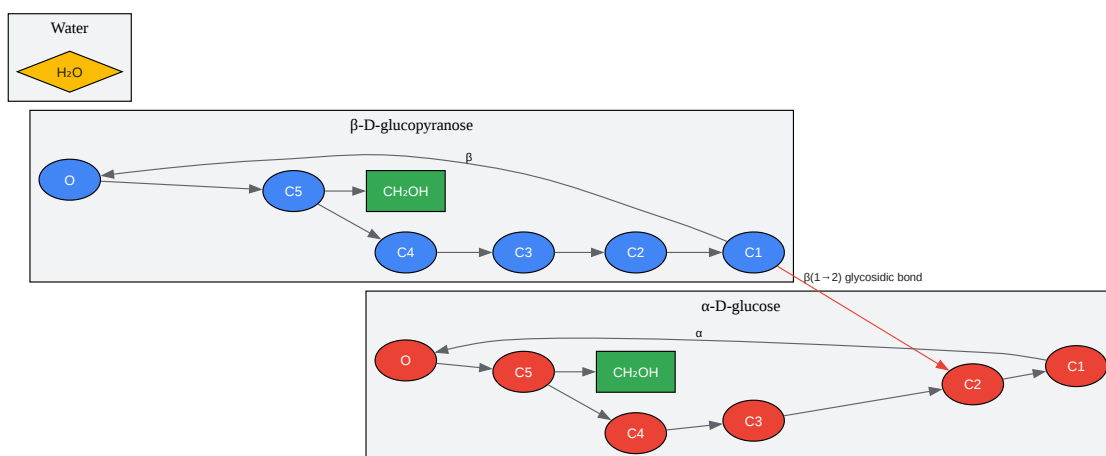
[Get Quote](#)

This guide provides an in-depth overview of **Sophorose monohydrate**, a disaccharide of significant interest in biochemical research and industrial applications. It details its chemical structure, physicochemical properties, and relevant experimental protocols for its synthesis.

Chemical Structure of Sophorose Monohydrate

Sophorose is a disaccharide composed of two D-glucose units linked by a $\beta(1 \rightarrow 2)$ glycosidic bond.^{[1][2]} Its systematic name is 2-O- β -D-glucopyranosyl- α -D-glucose.^{[3][4][5]} The monohydrate form incorporates one molecule of water per molecule of the sugar.^{[4][6]}

Chemical structure of Sophorose monohydrate.



[Click to download full resolution via product page](#)

Caption: Chemical structure of **Sophorose monohydrate**.

Physicochemical Properties

Sophorose monohydrate is a white, crystalline solid that is soluble in water.^[2] Key quantitative data are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ O ₁₁ ·H ₂ O	[4][6]
Molecular Weight	360.31 g/mol	[4][6]
CAS Number	20429-79-2	[1][4][7]
Melting Point	196-198 °C	[3][7]
Optical Rotation [α] _D ¹⁸	+19° (c=1.2 in water)	[3][7]
Purity	≥98%	[4]

Experimental Protocols

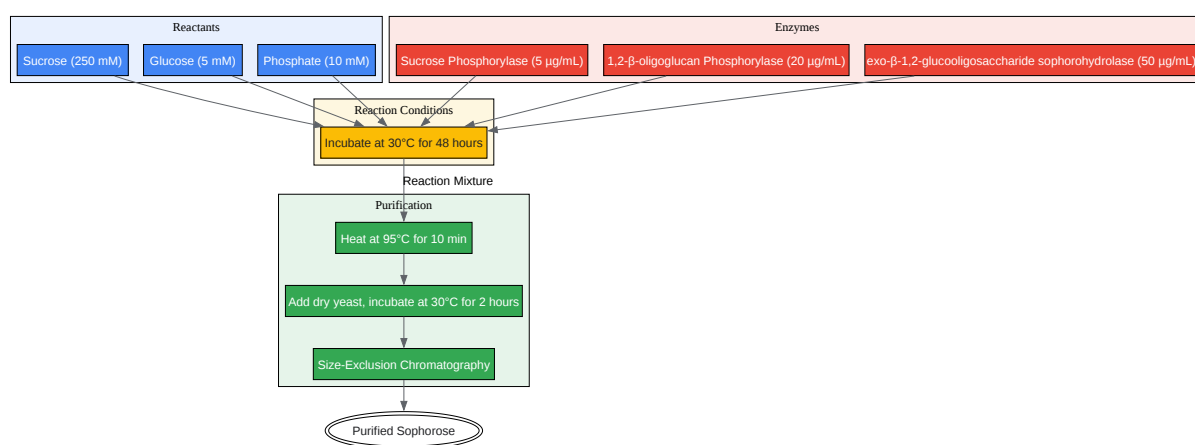
The following section details a one-pot enzymatic synthesis method for producing sophorose from sucrose and glucose. This method is notable for its efficiency and high yield.

Objective: To synthesize Sophorose via a one-pot enzymatic reaction.

Materials:

- Glucose
- Sucrose
- Inorganic phosphate buffer (10 mM)
- Sucrose phosphorylase (SP)
- 1,2-β-oligoglucan phosphorylase (EiSOGP)
- exo-β-1,2-glucooligosaccharide sophorohydrolase (BDI_3064)
- Dry yeast
- Deionized water

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for the enzymatic synthesis of Sophorose.

Procedure:

- Reaction Setup: Prepare a reaction mixture containing 5 mM glucose, 250 mM sucrose, and 10 mM inorganic phosphate.[8]

- **Enzyme Addition:** Add the following enzymes to the reaction mixture: 5 µg/mL of sucrose phosphorylase, 20 µg/mL of 1,2-β-oligoglucan phosphorylase, and 50 µg/mL of exo-β-1,2-glucooligosaccharide sophorohydrolase.[8]
- **Incubation:** Incubate the reaction mixture at 30°C for 48 hours. During this time, sophorose is synthesized and accumulates.[8]
- **Enzyme Inactivation:** Terminate the reaction by heating the mixture at 95°C for 10 minutes to inactivate the enzymes.[8]
- **Byproduct Removal:** To remove residual glucose and fructose, add 2 grams of dry yeast to the mixture and incubate at 30°C for 2 hours.[8]
- **Purification:** Purify the sophorose from the reaction mixture using size-exclusion chromatography.[8]

This optimized protocol has been shown to yield approximately 108 mM of sophorose, with a final yield of 45% based on the initial amount of sucrose used as the donor substrate.[8]

Biological and Industrial Significance

Sophorose is recognized for its role as an inducer of cellulase production in fungi, such as *Trichoderma reesei*, which is crucial for the biofuel industry's efforts in converting lignocellulosic biomass into biofuels.[2][8][9] It also serves as a valuable substrate for the analysis of various carbohydrate-active enzymes and is a building block in carbohydrate synthesis.[8][9] Furthermore, sophorose is a component of sophorolipids, a class of biosurfactants with potential applications in the pharmaceutical and biotechnology sectors due to their antimicrobial and emulsifying properties.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SOPHOROSE | 20429-79-2 [chemicalbook.com]
- 2. Sophorose Clinisciences [clinisciences.com]
- 3. Sophorose [drugfuture.com]
- 4. scbt.com [scbt.com]
- 5. glycodepot.com [glycodepot.com]
- 6. Sophorose monohydrate | C₁₂H₂₄O₁₂ | CID 90479496 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 20429-79-2, Sophorose monohydrate, CAS:20429-79-2 [chemsynlab.com]
- 8. One-pot Enzymatic Synthesis of Sophorose from Sucrose and Glucose - PMC [pmc.ncbi.nlm.nih.gov]
- 9. α-Sophorose hydrate | 20429-79-2 | OS06893 | Biosynth [biosynth.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Sophorose Monohydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1406575#what-is-the-chemical-structure-of-sophorose-monohydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com